

An In-depth Technical Guide to the Thermochemical Properties of 1,4-Dibromobenzene

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Compound of Interest

Compound Name: 1,4-Dibromobenzene

Cat. No.: B042075

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermochemical data for **1,4-Dibromobenzene** (p-dibromobenzene). The information is presented in a structured format to facilitate its use in research, development, and academic applications. This document includes tabulated quantitative data, detailed experimental methodologies, and visualizations of relevant chemical processes.

Core Thermochemical Data

1,4-Dibromobenzene ($C_6H_4Br_2$) is a halogenated aromatic hydrocarbon with the CAS number 106-37-6.^{[1][2]} Accurate thermochemical data is crucial for understanding its behavior in various chemical and physical processes. The following tables summarize key thermochemical properties for **1,4-Dibromobenzene** in the solid phase.

Table 1: Enthalpy and Entropy of Phase Transitions

| Property | Value | Units | Method | Reference |
|---|------------------|--|-----------------------|-----------|
| Enthalpy of Fusion ($\Delta_{\text{fus}}H$) | $20,387 \pm 15$ | $\text{J}\cdot\text{mol}^{-1}$ | Adiabatic Calorimetry | [3] |
| Enthalpy of Fusion ($\Delta_{\text{fus}}H$) | 20,284 | $\text{J}\cdot\text{mol}^{-1}$ | Not Specified | [4] |
| Standard Enthalpy of Sublimation ($\Delta_{\text{sub}}H^\circ$) | 74.23 ± 0.11 | $\text{kJ}\cdot\text{mol}^{-1}$ | Not Specified | [2] |
| Enthalpy of Sublimation ($\Delta_{\text{sub}}H$) | 59.8 | $\text{kJ}\cdot\text{mol}^{-1}$ | Not Specified | [2] |
| Entropy of Fusion ($\Delta_{\text{fus}}S$) | 55.7 | $\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ | Not Specified | |
| Entropy of Fusion ($\Delta_{\text{fus}}S$) | 57.0 | $\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ | Not Specified | |

Table 2: Heat Capacity

| Heat Capacity ($C_{p,\text{solid}}$) | Temperature (K) | Units | Method | Reference |
|--|-----------------|--|---------------|-----------|
| 145.6 | 298.15 | $\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ | Not Specified | [2] |
| 174.5 | 299.8 | $\text{J}\cdot\text{mol}^{-1}\cdot\text{K}^{-1}$ | Not Specified | [2] |

Experimental Protocols

The determination of accurate thermochemical data relies on precise experimental techniques. Adiabatic calorimetry is a primary method for measuring heat capacities and enthalpies of fusion for solid organic compounds like **1,4-Dibromobenzene**.

Generalized Adiabatic Calorimetry for Solid Organic Compounds

Adiabatic calorimetry is a technique used to measure the heat changes in a system without any heat exchange with the surroundings.^[5] This is achieved by maintaining the temperature of a surrounding jacket equal to the temperature of the sample cell.

Objective: To determine the heat capacity (C_p) and enthalpy of fusion ($\Delta_{\text{fus}}H$) of a solid organic compound.

Apparatus:

- An adiabatic calorimeter, which includes:
 - A sample cell (often made of a highly conductive material like copper or silver) to contain the substance.
 - A resistance thermometer and a heater integrated into the sample cell.
 - An adiabatic shield or jacket surrounding the sample cell, equipped with its own heater and temperature sensors.
 - A high-vacuum system to insulate the sample cell and shield.
 - A temperature controller to maintain the temperature of the shield as close as possible to that of the sample cell.
 - Data acquisition system to record temperature and energy input.

Procedure:

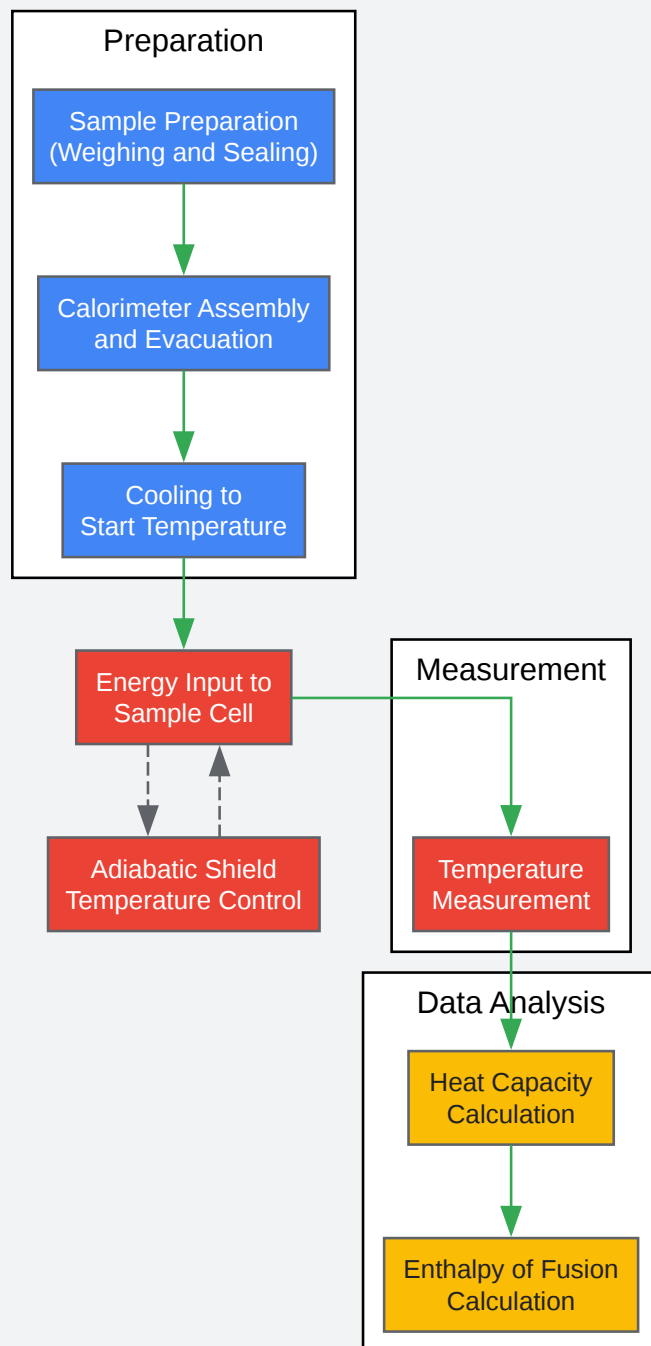
- **Sample Preparation:** A precisely weighed sample of the high-purity solid organic compound is placed into the sample cell. The cell is then sealed to prevent sublimation of the sample.
- **Assembly and Evacuation:** The sample cell is placed within the adiabatic shield, and the entire assembly is evacuated to a high vacuum to minimize heat transfer by convection and conduction.

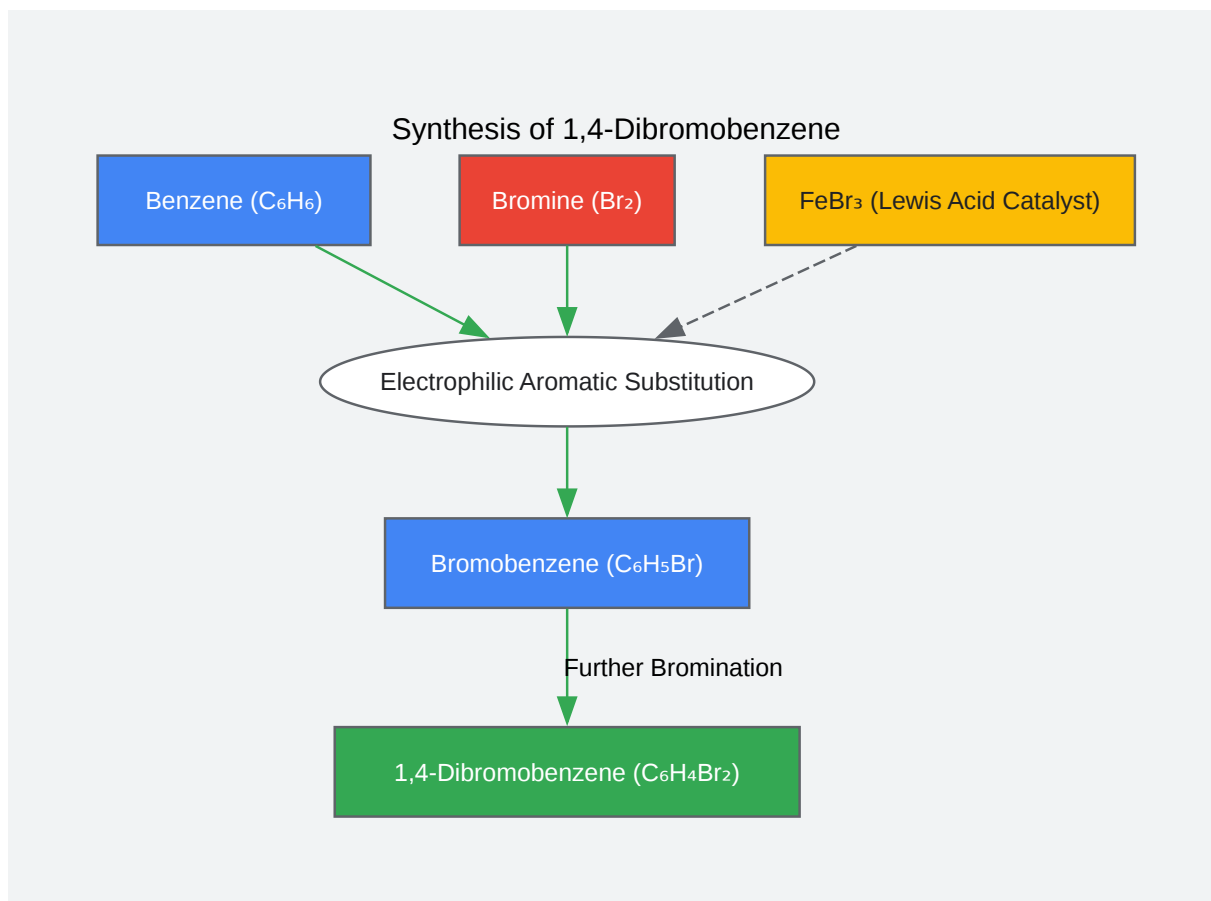
- Cooling: The calorimeter is cooled to the starting temperature of the experiment, often using a cryogen like liquid nitrogen.
- Heating and Measurement:
 - A known amount of electrical energy is supplied to the heater in the sample cell, causing a small increase in the sample's temperature.
 - During this heating period, the temperature of the adiabatic shield is continuously adjusted to match the temperature of the sample cell, thereby preventing any heat loss.
 - The temperature of the sample is precisely measured before and after the energy input, once thermal equilibrium is reached.
- Data Analysis:
 - The heat capacity (C_p) at a given temperature is calculated from the electrical energy supplied (ΔQ) and the resulting temperature change (ΔT) of the sample of known mass (m): $C_p = (\Delta Q / \Delta T) / m$
 - This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.
 - To determine the enthalpy of fusion, energy is supplied to the sample at its melting point until the entire sample has melted. The total energy required for this phase transition, at a constant temperature, is the enthalpy of fusion.

Visualizations

Experimental Workflow for Thermochemical Data Determination

Generalized Workflow for Adiabatic Calorimetry





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